

Melliferone structure-activity relationship analysis

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Compound of Interest

Compound Name: Melliferone

Cat. No.: B1214471

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A comprehensive analysis of the structure-activity relationship (SAR) of **melliferone**, a triterpenoid isolated from Brazilian propolis, reveals insights into its biological activity, particularly as an anti-HIV agent. This guide provides a comparative analysis of **melliferone** and its related compounds, detailing experimental data and methodologies for researchers, scientists, and drug development professionals.

Comparative Analysis of Anti-HIV Activity

Melliferone was isolated alongside other triterpenoids and aromatic compounds from a methanolic extract of Brazilian propolis.^{[1][2]} While the crude extract showed significant anti-HIV activity, subsequent testing of the isolated compounds revealed that moronic acid was the most potent component.^{[1][2][3]}

The following table summarizes the anti-HIV activity of **melliferone** and other compounds isolated from the same Brazilian propolis source, tested in H9 lymphocytes.^[1]

Compound	Structure	EC ₅₀ (μg/mL)	IC ₅₀ (μg/mL)	Therapeutic Index (TI)
Melliferone	3-oxoolean-11-en-13β,28-olide	> 4.0	> 100	< 25
Moronic Acid	3-oxoolean-18-en-28-oic acid	< 0.1	> 18.6	> 186
Anwuweizonic Acid	Not suppressive			
Betulonic Acid	Weak suppression			
3β-alcohol derivative of Moronic Acid (9)	Decreased activity			
3β-(3',3'-dimethylsuccinyl) ester of Moronic Acid (10)	1.0	18.1	18.1	
Crude Methanolic Extract	< 0.10	> 17.1	> 171	

Structure-Activity Relationship Insights

The comparison between **melliferone** and moronic acid provides critical insights into the structural requirements for anti-HIV activity in this class of triterpenoids.

- The C-3 Position: **Melliferone** possesses a 3-keto group, whereas the highly active moronic acid has a 3-oxo group which is part of a carboxylic acid function in its natural form.^[1] Modification of the 3-position of moronic acid, such as reduction to a 3β-alcohol or esterification, led to a decrease in anti-HIV activity.^[1] Specifically, the 3β-(3',3'-dimethylsuccinyl) ester of moronic acid showed a 10-fold drop in potency compared to the

parent compound.^[1] This suggests that the 3-keto functionality, as seen in **melliferone**, is not optimal for activity and that modifications at this position are critical.

- The Oleanane Skeleton: Both **melliferone** and moronic acid share a similar pentacyclic triterpene core. However, the potent activity of moronic acid suggests that the specific arrangement of functional groups on this scaffold is crucial for its anti-HIV effect.^{[1][2]}

Experimental Protocols

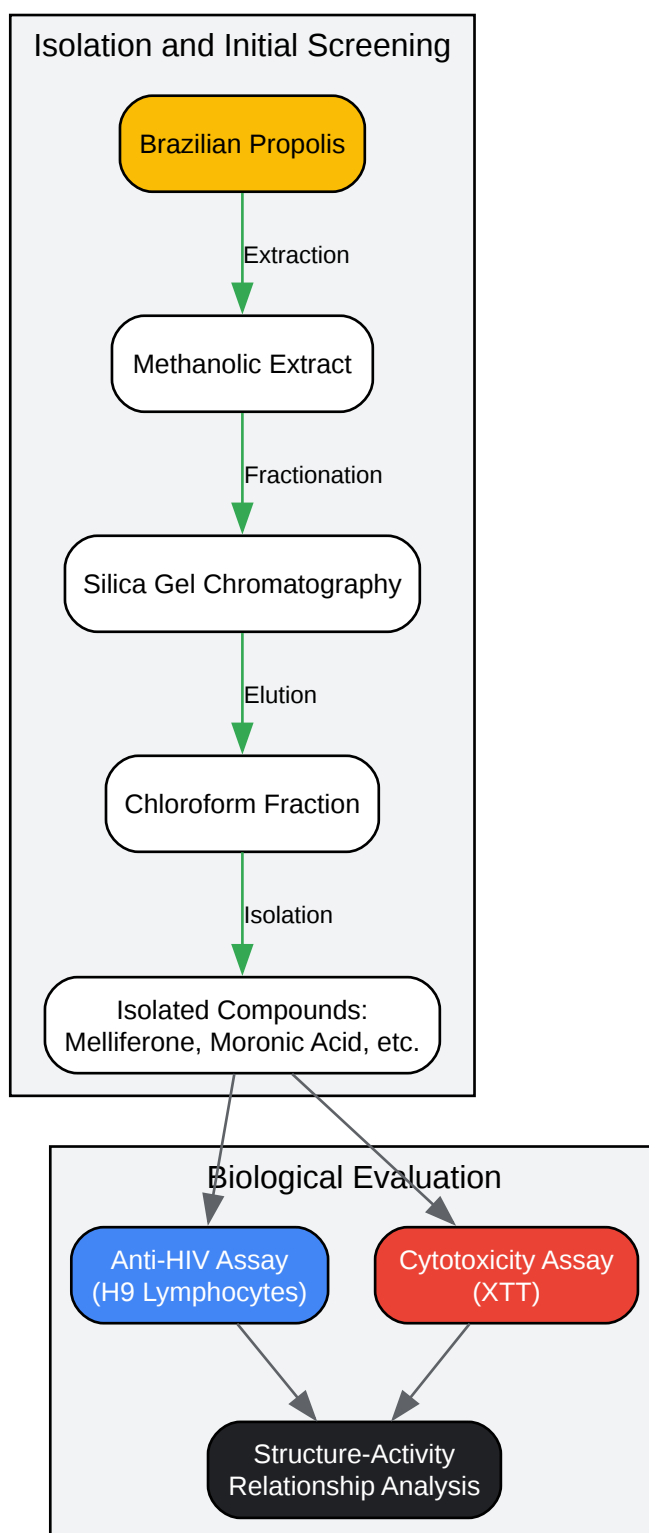
Anti-HIV Assay in H9 Lymphocytes

The anti-HIV activity of the isolated compounds was evaluated in acutely infected H9 lymphocytes.^[1]

- Cell Culture: H9 cells were grown in RPMI-1640 medium supplemented with 10% fetal bovine serum, 2 mM L-glutamine, 100 U/mL penicillin, and 100 µg/mL streptomycin.
- Virus Infection: H9 cells were infected with HIV-1 (HTLV-III_B) at a multiplicity of infection (MOI) of 0.1.
- Compound Treatment: Various concentrations of the test compounds were added to the infected cells.
- Assay Endpoint: After 4 days of incubation, the supernatant was collected and analyzed for p24 antigen levels using an enzyme-linked immunosorbent assay (ELISA) to quantify viral replication.
- Cytotoxicity Assay: The cytotoxicity of the compounds was determined in uninfected H9 cells using the XTT (2,3-bis-(2-methoxy-4-nitro-5-sulfophenyl)-2H-tetrazolium-5-carboxanilide) assay to measure cell viability.
- Data Analysis: The 50% effective concentration (EC₅₀) was calculated as the concentration of the compound that inhibited HIV-1 replication by 50%. The 50% inhibitory concentration (IC₅₀) was calculated as the concentration that reduced the viability of uninfected cells by 50%. The therapeutic index (TI) was determined as the ratio of IC₅₀ to EC₅₀.

Visualizing the Research Workflow and Structural Relationships

To better understand the process and the molecular comparisons, the following diagrams are provided.



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Caption: Workflow for the isolation and biological evaluation of **Melliferone**.

Caption: Structural comparison of **Melliferone** and Moronic Acid.

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